The (S)-2-Ethyl-1-methylpiperazine Scaffold: A Technical Guide to Chiral Optimization

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Compound of Interest

Compound Name:	*(S)-2-Ethyl-1-methylpiperazine dihydrochloride*
CAS No.:	*1777812-91-5*
Cat. No.:	*B2389241*

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Executive Summary

The (S)-2-Ethyl-1-methylpiperazine moiety (CAS: 1033717-23-5) represents a "privileged" chiral fragment in modern drug discovery. Unlike generic piperazines found in first-generation antihistamines or antipsychotics, this specific scaffold offers a precision tool for Fragment-Based Drug Discovery (FBDD). Its value lies in its ability to introduce a defined stereochemical vector (the C2-ethyl group) while simultaneously modulating lipophilicity (logP) and metabolic stability.

This guide provides a technical deep-dive into the therapeutic utility, synthesis, and experimental handling of this scaffold, specifically within the context of Kinase Inhibitors (Type I/II) and GPCR Antagonists (CXCR3, 5-HT).

Structural Logic & Medicinal Chemistry Utility[1][2]

The "Goldilocks" Steric Lock

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In kinase inhibitor design, the solvent-exposed region or the ribose-binding pocket often tolerates piperazine rings (e.g., Imatinib, Bosutinib). However, unsubstituted piperazines are conformationally flexible, leading to a high entropic penalty upon binding.

- The Methyl Effect: Adding a C2-methyl group (common in Sildenafil analogs) restricts conformation slightly but often fails to fill hydrophobic sub-pockets.
- The Ethyl Advantage: The (S)-2-ethyl substituent provides a larger steric bulk that:
  - Locks the Conformation: Forces the piperazine ring into a rigid chair conformation, pre-organizing it for binding.
  - Fills Hydrophobic Voids: Targets the "gatekeeper" regions or specific hydrophobic slots in GPCR transmembrane domains that are too large for a methyl group but too small for a propyl/phenyl group.

Metabolic Shielding

Piperazine rings are notorious "metabolic soft spots," susceptible to N-oxidation and ring opening. The C2-ethyl substitution sterically hinders Cytochrome P450 (CYP) access to the adjacent nitrogen and carbon atoms, significantly extending the half-life (

) of the parent molecule compared to its unsubstituted analog.

Therapeutic Applications & Case Studies

Oncology: Next-Generation Kinase Inhibitors

The scaffold is heavily utilized in patent literature for optimizing inhibitors of ALK (Anaplastic Lymphoma Kinase) and PI3K/mTOR.

- Mechanism: In ALK inhibitors (analogous to Brigatinib structures), the N1-methylpiperazine tail extends into the solvent front. Replacing the standard piperazine with (S)-2-ethyl-1-methylpiperazine introduces a chiral twist that can evade resistance mutations (e.g., L1196M) by altering the vector of the solubilizing tail, reducing steric clash with the mutated residue.
- Key Reference:Morpholinopurine Derivatives as PI3K/mTOR Inhibitors (US Patent 8,309,546) utilize substituted piperazines to tune selectivity between PI3K isoforms.

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Immunology: CXCR3 Antagonists

The chemokine receptor CXCR3 is a target for autoimmune diseases.

- Application: Small molecule antagonists (e.g., US Patent 8,017,616) employ the (S)-2-ethyl-1-methylpiperazine moiety to bind to the intracellular loop of the GPCR. The (S)-configuration is critical here; the (R)-enantiomer often shows >100-fold loss in potency, demonstrating the specific "handshake" required for receptor affinity.

CNS: Dopamine & Serotonin Modulation

While Brexpiprazole uses a benzothiophene-piperazine, next-generation antipsychotics are exploring C2-substituted piperazines to reduce off-target binding (e.g., avoiding H1 histamine receptors which cause weight gain). The ethyl group increases lipophilicity (CNS penetration) while maintaining the basic nitrogen required for the aspartate salt bridge in the receptor pocket.

Technical Protocol: Stereoselective Synthesis

Objective: Synthesis of (S)-2-Ethyl-1-methylpiperazine with >98% ee (enantiomeric excess). Challenge: Direct alkylation of 1-methylpiperazine yields a racemic mixture. Solution: A "Self-Validating" Chiral Resolution Protocol using L-Tartaric Acid.

Reagents[3][4][5]

- Precursor: Racemic 2-ethyl-1-methylpiperazine (synthesized via reduction of 3-ethyl-4-methylpiperazin-2-one).
- Resolution Agent: D-(-)-Tartaric acid (or L-(+)-Tartaric acid depending on target isomer).
- Solvent: Ethanol/Water (9:1).

Step-by-Step Workflow

- Salt Formation: Dissolve racemic 2-ethyl-1-methylpiperazine (1.0 eq) in refluxing Ethanol/Water. Slowly add D-(-)-Tartaric acid (1.0 eq).

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- Crystallization (The Critical Step): Allow the solution to cool to room temperature over 4 hours, then refrigerate at 4°C for 12 hours. The (S)-isomer forms a less soluble diastereomeric salt.
- Filtration & Wash: Filter the white precipitate. Wash with cold ethanol.
- Free Basing: Suspend the salt in water and basify with 50% NaOH solution (pH > 12). Extract with Dichloromethane (DCM).
- Validation (QC):
  - Chiral HPLC: Column: Chiralpak AD-H. Mobile Phase: Hexane/IPA/DEA (90:10:0.1).
  - Optical Rotation:

    should be positive (specific value depends on solvent, typically +10° to +15° in methanol).

Visualizations

Synthesis & Resolution Pathway

This diagram illustrates the industrial route to isolate the active (S)-enantiomer.



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Caption: Figure 1: Chemo-enzymatic or classical resolution pathway for isolating the high-value (S)-enantiomer.

SAR Interaction Logic

How the scaffold interacts within a generic Kinase ATP-binding pocket.

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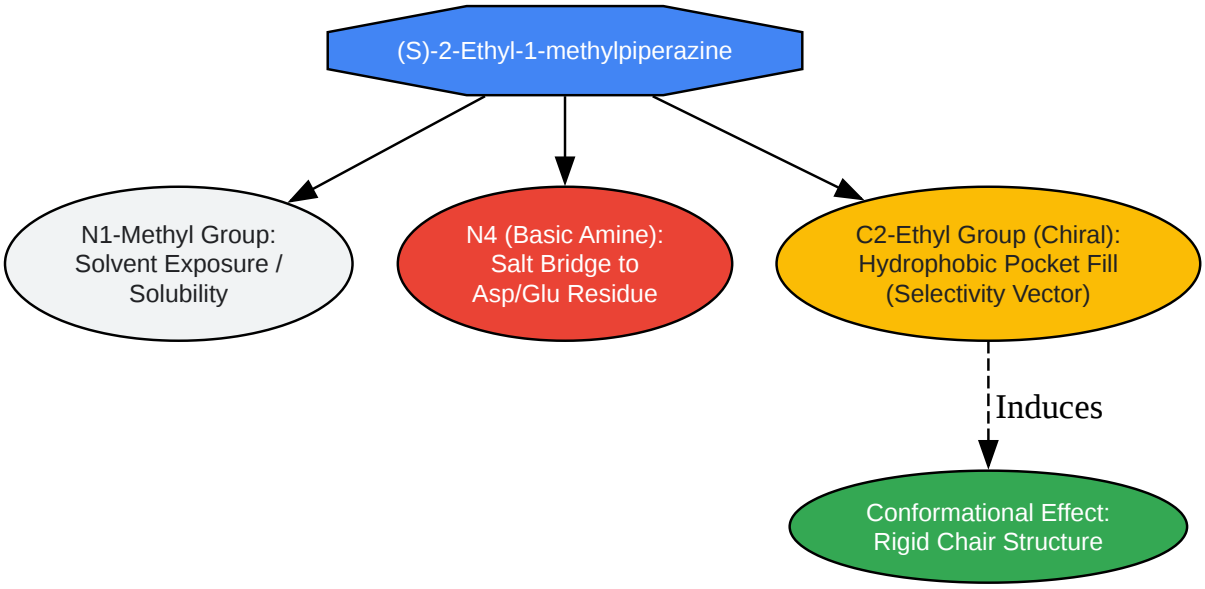

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Caption: Figure 2: Structure-Activity Relationship (SAR) map detailing the functional roles of the scaffold's substituents.

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